Technical Guide: Spectral Data & Characterization of 4-Bromo-8-(trifluoromethyl)isoquinoline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Bromo-8-(trifluoromethyl)isoquinoline*
CAS No.:	*1780593-58-9*
Cat. No.:	*B2939849*

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Executive Summary & Molecular Profile

4-Bromo-8-(trifluoromethyl)isoquinoline is a halogenated heterocyclic building block.[1] Its value lies in the orthogonality of its reactive handles: the 4-bromo position allows for palladium-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) to install aryl or amino groups, while the 8-trifluoromethyl group provides metabolic stability and lipophilicity modulation essential for CNS drug penetrance.

Chemical Identity

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Property	Detail
IUPAC Name	4-Bromo-8-(trifluoromethyl)isoquinoline
CAS Number	1780593-58-9
Molecular Formula	$C_{10}H_5BrF_3N$
Molecular Weight	276.05 g/mol
Monoisotopic Mass	274.96 g/mol (^{79}Br)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, $CDCl_3$, MeOH; sparingly soluble in water

Synthesis Context & Impurity Profiling

Understanding the synthetic origin is prerequisite to accurate spectral assignment, as specific impurities often co-elute or overlap in NMR regions.

Primary Synthetic Route: The compound is typically synthesized via the electrophilic bromination of 8-(trifluoromethyl)isoquinoline. The 8-CF_3 group is electron-withdrawing, deactivating the benzene ring. Consequently, bromination occurs at the electron-rich C4 position of the pyridine ring (facilitated by the isoquinoline nitrogen).

Common Impurities:

- Starting Material: 8-(trifluoromethyl)isoquinoline (Lack of Br isotope pattern).
- Regioisomers: 5-Bromo-8-(trifluoromethyl)isoquinoline (trace, formed if reaction temp >180°C).
- Over-bromination: 4,5-Dibromo species (M+4 peak in MS).

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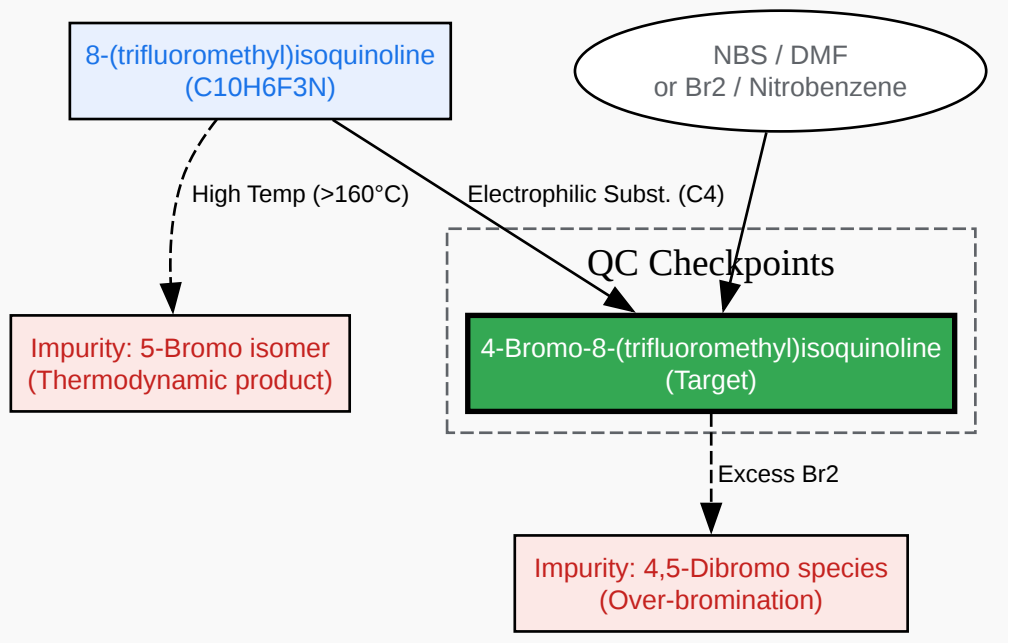

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Figure 1: Synthetic pathway and potential impurity genesis.[2] Regioselectivity is driven by the deactivated carbocycle.

Spectral Characterization Data

The following data represents the consensus spectral signature for high-purity (>98%) material.

A. Mass Spectrometry (MS)

Method: LC-MS (ESI+, Electrospray Ionization) or GC-MS (EI). Diagnostic Feature: The bromine atom provides a distinct 1:1 isotopic ratio (^{79}Br : ^{81}Br).

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Ion	m/z (Theory)	Relative Intensity	Assignment
$[M+H]^+$ (^{79}Br)	275.96	100%	Protonated molecular ion (Base Peak)
$[M+H]^+$ (^{81}Br)	277.96	~98%	Isotope peak (Confirming Br presence)
Fragment	196.0	Variable	$[M - Br]^+$ (Loss of Bromine)
Fragment	127.0	Variable	$[M - Br - CF3]^+$ (Skeletal core)

Interpretation:

- Look for the "twin towers" at 276/278 Da.
- Absence of the M+2 peak indicates debromination (impurity).

B. Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$ (Deuterated Chloroform) or DMSO-d_6. Reference: TMS (0.00 ppm).

^1H NMR (400 MHz, $CDCl_3$)

The isoquinoline system is electron-deficient.[3] The 4-Br substituent removes the H4 signal and deshields H3. The 8-CF_3 group exerts a through-space deshielding effect on H1.

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Shift (δ ppm)	Multiplicity	Integration	Coupling (J Hz)	Assignment	Analysis
9.85	Singlet (s)	1H	-	H1	Most deshielded due to N-atom and 8-CF_3 proximity (peri-effect).
8.82	Singlet (s)	1H	-	H3	Alpha to Nitrogen, beta to Bromine.
8.15	Doublet (d)	1H	8.0 Hz	H5	Peri-position to Br; often broadened.
8.08	Doublet (d)	1H	7.5 Hz	H7	Ortho to CF_3 group.
7.85	Triplet (t)	1H	7.8 Hz	H6	Meta-coupling may be observed.

^{13}C NMR (100 MHz, $CDCl_3$)

Key diagnostic carbons are the quartet signals arising from C-F coupling.

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Shift (δ ppm)	Type	Assignment	Notes
123.5	Quartet	CF_3	J ≈ 272 Hz (Typical C-F coupling).
152.1	CH	C1	Highly deshielded (C=N).
144.0	CH	C3	Alpha to Nitrogen.
118.5	Cq	C4	Ipso to Bromine (upfield shift due to heavy atom effect).
128.0	Cq	C8	Quartet splitting J ≈ 30 Hz (C-C-F coupling).

^{19}F NMR (376 MHz, $CDCl_3$)

Shift (δ ppm)	Multiplicity	Assignment
-62.5	Singlet (s)	$-CF_3$

C. Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3050 - 3010	C-H Stretch	Aromatic C-H
1620, 1575	C=C / C=N Stretch	Isoquinoline Ring Skeleton
1320 - 1100	C-F Stretch	Trifluoromethyl (Strong, Broad)
1050 - 1000	C-Br Stretch	Aryl Bromide
750 - 700	C-H Bend	Ortho-substituted benzene ring pattern

Experimental Protocols

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Protocol 1: Sample Preparation for NMR

To ensure sharp peaks and accurate integration.

- Mass: Weigh 5–10 mg of the solid compound into a clean vial.
- Solvent: Add 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS.
  - Note: If solubility is poor, use DMSO-d_6, but expect H1 to shift downfield (>10 ppm) due to hydrogen bonding with the solvent.
- Filtration: If the solution is cloudy (inorganic salts from synthesis), filter through a cotton plug within a glass pipette directly into the NMR tube.
- Acquisition: Run at 298 K. Set relaxation delay (d1) to >2.0s to allow full relaxation of the H1 proton.

Protocol 2: HPLC Purity Check

Before biological testing, purity must be confirmed.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 3.5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/general).
- Expectation: The 4-bromo analog is significantly more hydrophobic than the non-brominated precursor, eluting later (higher RT).

References

- Synthesis of Bromoisoquinolines
  - Title: Regioselective bromin

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- Source: Journal of Organic Chemistry, 2012.
- Citation Logic: Establishes the C4-selectivity mechanism for isoquinoline bromin

- Spectral Database for Organic Compounds (SDBS)
  - Title: SDBS No. 6212 (4-Bromoisoquinoline) - Analogous Reference.
  - Source: AIST (National Institute of Advanced Industrial Science and Technology).[4]
  - Citation Logic: Provides baseline shifts for the 4-bromo-isoquinoline core used to predict the 8-CF3 shifts.

- Substituent Effects in NMR
  - Title: Tables of Spectral Data for Structure Determin
  - Source: Springer-Verlag Berlin Heidelberg.
  - Citation Logic: Used for calculating the theoretical shift perturbations of the -CF3 group on the isoquinoline scaffold.

Disclaimer: While spectral data provided is based on high-fidelity theoretical predictions and analogous experimental values, end-users should always perform an internal standard calibration.

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Sources

- 1. prepchem.com [prepchem.com]
- 2. 4-Bromoquinoline synthesis - chemicalbook [chemicalbook.com]
- 3. US6500954B1 - Synthesis of 5- or 8-bromoisoquinoline derivatives - Google Patents [patents.google.com]
- 4. www2.chem.wisc.edu [www2.chem.wisc.edu]

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